

Technical Guide: Physicochemical Properties of 2-(2-Bromo-4-fluorophenyl)acetonitrile

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Compound of Interest

Compound Name: 2-(2-Bromo-4-fluorophenyl)acetonitrile

Cat. No.: B1268558

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Audience: Researchers, scientists, and drug development professionals.

This guide provides core physicochemical data and standardized methodologies relevant to the chemical compound **2-(2-Bromo-4-fluorophenyl)acetonitrile**.

Core Compound Data

2-(2-Bromo-4-fluorophenyl)acetonitrile is a substituted aromatic nitrile. Its chemical structure incorporates a bromine and a fluorine atom on the phenyl ring, making it a valuable building block in organic and medicinal chemistry.^[1] The compound's primary applications are in chemical synthesis and proteomics research, where it is used for cysteine alkylation, a technique to modify and identify proteins via mass spectrometry.^[1]

The key quantitative properties of this compound are summarized below.

Property	Value	Source
Molecular Weight	214.03 g/mol	[1]
Molecular Formula	C ₈ H ₅ BrFN	[1][2]
CAS Number	61150-58-1	[1][2]
IUPAC Name	2-(2-bromo-4-fluorophenyl)acetonitrile	[1]
Canonical SMILES	<chem>C1=CC(=C(C=C1F)Br)CC#N</chem>	[1]

Experimental Protocols: Molecular Weight Determination

The molecular weight of a compound like **2-(2-Bromo-4-fluorophenyl)acetonitrile** is empirically determined using mass spectrometry. This technique measures the mass-to-charge ratio (m/z) of ionized molecules.

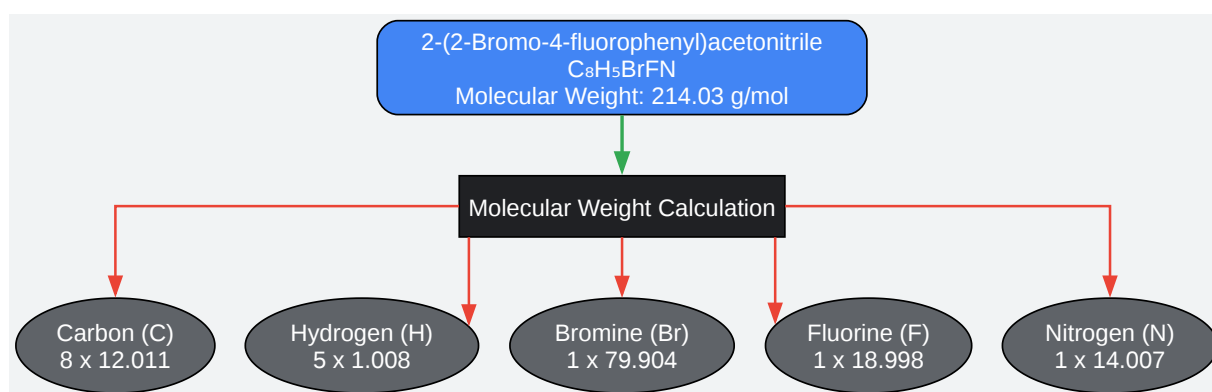
Methodology: Electrospray Ionization Mass Spectrometry (ESI-MS)

- **Sample Preparation:** A dilute solution of the compound is prepared in a suitable volatile solvent (e.g., acetonitrile or methanol).
- **Ionization:** The sample solution is introduced into the mass spectrometer's ion source. A high voltage is applied to a capillary needle, causing the sample to nebulize into a fine spray of charged droplets. As the solvent evaporates, the analyte molecules become charged ions (e.g., $[M+H]^+$ or $[M+Na]^+$).
- **Mass Analysis:** The generated ions are guided into a mass analyzer (e.g., Quadrupole, Time-of-Flight). The analyzer separates the ions based on their mass-to-charge ratio.
- **Detection:** A detector records the abundance of ions at each m/z value.
- **Data Interpretation:** The resulting mass spectrum shows a peak corresponding to the molecular ion. The molecular weight is calculated from the m/z value of this peak. For **2-(2-Bromo-4-fluorophenyl)acetonitrile**, a prominent peak would be expected around $m/z =$

214.03, corresponding to the protonated molecule $[\text{C}_8\text{H}_5\text{BrFN}+\text{H}]^+$, taking into account the isotopic distribution of bromine (^{79}Br and ^{81}Br).

Visualizations

The following diagram illustrates the logical relationship between the molecular formula and the calculation of its molecular weight.



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Caption: Molecular weight calculation workflow.

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References

- 1. Buy 2-(2-Bromo-4-fluorophenyl)acetonitrile | 61150-58-1 [smolecule.com]
- 2. chemuniverse.com [chemuniverse.com]

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